

A Comprehensive Technical Guide to the Physical Properties of Anhydrous Barium Phosphinate

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Compound of Interest

Compound Name: *barium phosphinate*

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Introduction

Anhydrous **barium phosphinate**, also known as anhydrous barium hypophosphite, with the chemical formula $\text{Ba}(\text{H}_2\text{PO}_2)_2$, is an inorganic salt that has garnered interest in various chemical applications. Its anhydrous form is particularly crucial in moisture-sensitive environments. This technical guide provides a detailed overview of the core physical properties of anhydrous **barium phosphinate**, supported by experimental methodologies for their determination. The information herein is intended to be a valuable resource for researchers, scientists, and professionals in drug development and materials science.

Core Physical Properties

Anhydrous **barium phosphinate** is a white, odorless, crystalline solid. It presents as monoclinic platelets and is utilized in applications such as nickel plating.^[1] The primary physical characteristics are summarized in the table below.

Property	Value	Source
Chemical Formula	$\text{Ba}(\text{H}_2\text{PO}_2)_2$	[1]
Molecular Weight	267.303882 g/mol	[1]
Appearance	White, odorless, crystalline powder (monoclinic platelets)	[1]
Density	2.900 g/cm ³	[1]
Melting Point	Decomposes in the range of 100–150°C	[1]
Water Solubility	28.6 g/100 mL at 17°C33.3 g/100 mL at 100°C	[1]
Solubility in Other Solvents	Insoluble in ethanol	[1]
Vapor Pressure	0 Pa at 25°C	[1]

Experimental Protocols

Detailed methodologies for the characterization of the physical properties of anhydrous **barium phosphinate** are outlined below. These protocols are based on standard analytical techniques for inorganic solids.

Thermal Analysis: Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Thermal analysis is crucial for determining the thermal stability and decomposition profile of anhydrous **barium phosphinate**.

- Objective: To determine the decomposition temperature and characterize thermal transitions.
- Instrumentation: A simultaneous thermal analyzer (TGA/DSC) is used to measure both mass change and heat flow as a function of temperature.[2][3]
- Sample Preparation: A small amount of the anhydrous **barium phosphinate** powder (typically 5-10 mg) is accurately weighed and placed in an inert sample pan, commonly

made of alumina or platinum.[2]

- Experimental Conditions:
 - Atmosphere: The experiment is conducted under a controlled atmosphere, typically an inert gas like nitrogen or argon, at a constant flow rate (e.g., 50 mL/min) to prevent oxidation.[2]
 - Temperature Program: The sample is heated at a constant rate, for example, 10°C/min, over a temperature range that encompasses the expected decomposition, such as from room temperature to 500°C.[2]
- Data Analysis:
 - TGA Curve: The TGA curve plots the percentage of weight loss against temperature. The onset and completion temperatures of decomposition are determined from this curve.
 - DSC Curve: The DSC curve plots the heat flow against temperature, indicating endothermic or exothermic transitions.[3] Peaks in the DSC curve that correspond to weight loss in the TGA curve confirm the nature of the decomposition process.

Crystal Structure Determination: Powder X-ray Diffraction (PXRD)

PXRD is a non-destructive technique used to identify the crystalline phases and determine the crystal structure of a solid material.[1][4][5]

- Objective: To confirm the crystalline nature and determine the crystal system and unit cell parameters of anhydrous **barium phosphinate**.
- Instrumentation: A powder X-ray diffractometer equipped with a goniometer and a suitable X-ray source (e.g., Cu K α radiation) is used.[5]
- Sample Preparation: The anhydrous **barium phosphinate** crystals are finely ground into a homogeneous powder to ensure random orientation of the crystallites. The powder is then mounted on a sample holder.

- Data Collection:
 - The sample is scanned over a range of 2θ angles (e.g., 5° to 70°), where θ is the angle of incidence of the X-ray beam.[5]
 - The detector measures the intensity of the diffracted X-rays at each 2θ angle.[5]
- Data Analysis:
 - The resulting diffraction pattern, a plot of intensity versus 2θ , is a unique fingerprint of the crystalline material.[1][4]
 - The positions and intensities of the diffraction peaks are used to identify the crystal structure by comparing the pattern to databases such as the Powder Diffraction File (PDF) from the International Centre for Diffraction Data.[5]
 - The diffraction data can be further analyzed to determine the lattice parameters (a , b , c , α , β , γ) of the unit cell.

Solubility Determination

The solubility of anhydrous **barium phosphinate** in water is a key physical property.

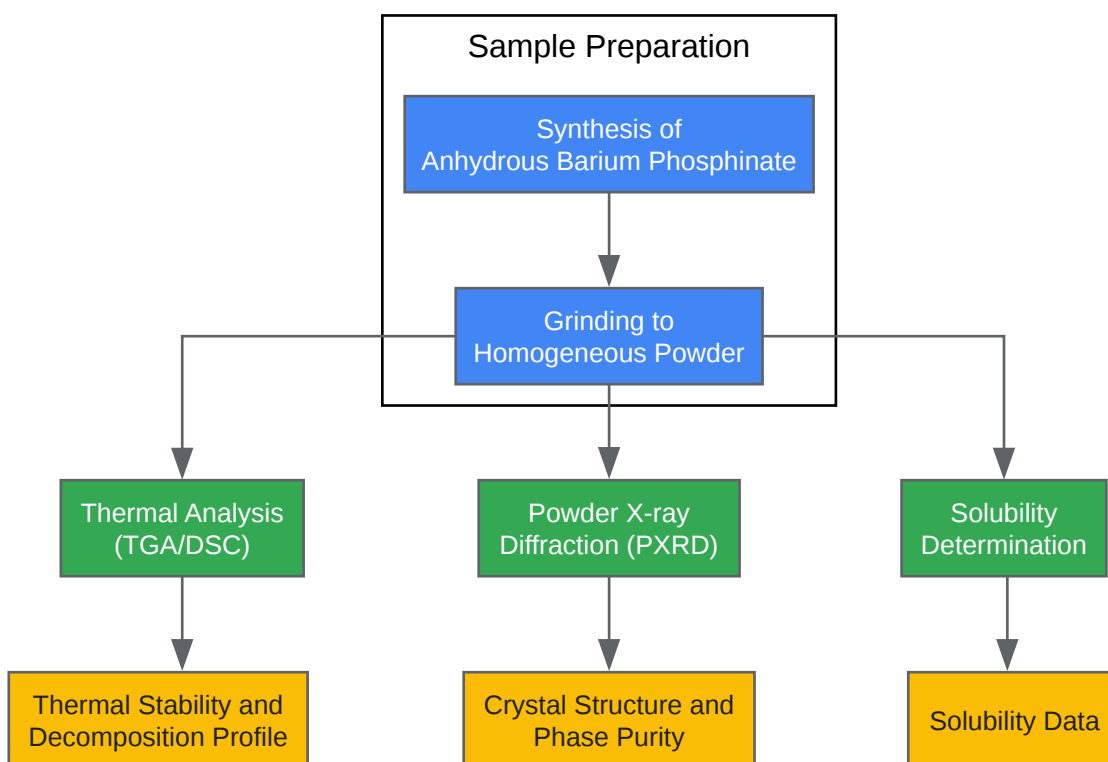
- Objective: To quantitatively determine the solubility of anhydrous **barium phosphinate** in water at a specific temperature.
- Methodology (Equilibrium Solubility Method):
 - An excess amount of anhydrous **barium phosphinate** is added to a known volume of deionized water in a sealed container.
 - The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached (e.g., 24-48 hours).
 - After reaching equilibrium, the undissolved solid is allowed to settle, and a sample of the supernatant saturated solution is carefully withdrawn using a filtered syringe.

- The concentration of **barium phosphinate** in the saturated solution is then determined by a suitable analytical method. Given the components, gravimetric analysis after evaporation of the solvent or ion chromatography to determine the concentration of barium or phosphinate ions would be appropriate.
- The solubility is expressed as grams of solute per 100 mL of solvent.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the physical characterization of anhydrous **barium phosphinate**.

Workflow for Physical Characterization of Anhydrous Barium Phosphinate



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Caption: A flowchart illustrating the key steps in the physical characterization of anhydrous **barium phosphinate**.

Conclusion

This technical guide provides a foundational understanding of the key physical properties of anhydrous **barium phosphinate**. The tabulated data offers a quick reference for its fundamental characteristics, while the detailed experimental protocols serve as a practical guide for researchers to verify or expand upon these findings. The provided workflow diagram visually summarizes the characterization process. This document aims to facilitate further research and application of anhydrous **barium phosphinate** in relevant scientific and industrial fields.

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